

# An In-depth Technical Guide to 3-Bromo-2-hydroxybenzaldehyde

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## Compound of Interest

Compound Name: 3-Bromo-2-hydroxybenzaldehyde

Cat. No.: B158676

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This technical guide provides a comprehensive overview of the physicochemical properties of **3-Bromo-2-hydroxybenzaldehyde**, a compound of interest for researchers, scientists, and professionals in drug development. This document summarizes its core chemical data, including its molecular formula and weight, and presents other relevant physical properties in a structured format.

## Core Chemical Identity

**3-Bromo-2-hydroxybenzaldehyde**, also known as 3-Bromosalicylaldehyde, is an organic compound with the chemical formula  $C_7H_5BrO_2$ .<sup>[1][2][3]</sup> Its molecular weight is approximately 201.02 g/mol.<sup>[1][3][4][5]</sup>

## Physicochemical Properties

The quantitative data for **3-Bromo-2-hydroxybenzaldehyde** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C7H5BrO2	[1][2][3]
Molecular Weight	201.02 g/mol	[1][3][4]
Alternate Names	3-Bromosalicylaldehyde	[1][5]
CAS Number	1829-34-1	[1][2]
Appearance	Solid	[4]
Melting Point	53-57 °C	[2]
Boiling Point	215.563 °C at 760 mmHg	[2]
Density	1.737 g/cm <sup>3</sup>	[2]
Flash Point	84.17 °C	[2]
Solubility	Soluble in Methanol	[2]
Purity	≥98%	[1]
Exact Mass	199.94729 Da	[2][3]

## Molecular Structure

The logical relationship of the atoms within the **3-Bromo-2-hydroxybenzaldehyde** molecule is represented by its chemical structure. The following diagram illustrates the arrangement of atoms and bonds.

Molecular structure of **3-Bromo-2-hydroxybenzaldehyde**.

## Experimental Protocols and Biological Activity

Detailed experimental protocols and the involvement of **3-Bromo-2-hydroxybenzaldehyde** in specific signaling pathways are highly dependent on the particular research application. As a chemical reagent, its use can vary significantly, for instance, as a building block in organic synthesis or as a subject of biological screening. Therefore, specific experimental methodologies and biological interaction pathways are not inherent properties of the compound itself and would be found in literature pertaining to its specific use cases. Researchers are

encouraged to consult scientific databases and publications for protocols relevant to their field of inquiry.

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## References

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